

# Proper Disposal of Halosulfuron-Methyl: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Halosulfuron-methyl

Cat. No.: B1672931

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For researchers, scientists, and drug development professionals, adherence to proper chemical disposal protocols is a cornerstone of laboratory safety and environmental responsibility.

**Halosulfuron-methyl**, a potent herbicide, is classified as an environmentally hazardous substance and requires meticulous handling and disposal to prevent contamination of water systems and harm to non-target organisms.<sup>[1][2][3]</sup> Improper disposal of pesticide wastes, including **halosulfuron-methyl**, is a violation of federal law.<sup>[1][2]</sup> This guide provides essential, step-by-step procedures for the safe disposal of **halosulfuron-methyl** in a laboratory setting.

## Immediate Safety and Handling Precautions

Before initiating any disposal procedures, ensure that all personnel are equipped with the appropriate Personal Protective Equipment (PPE). This includes, but is not limited to:

- Long-sleeved shirt and long pants
- Shoes plus socks
- Chemical-resistant gloves
- Eye protection (safety glasses or goggles)

Facilities should be equipped with an eye wash station and a safety shower. All handling should occur in a well-ventilated area to avoid the formation and inhalation of dust or aerosols.

# Step-by-Step Disposal Protocol for Halosulfuron-Methyl

The disposal of **halosulfuron-methyl** and its containers must be conducted in a manner that prevents environmental contamination.

- Initial Waste Collection:
  - Collect excess **halosulfuron-methyl**, spray mixture, or rinsate in a suitable, clearly labeled, and closed container.
  - For spills, sweep up the solid material, avoiding dust formation, and place it into a designated container for disposal.
- Consultation and Guidance:
  - Due to the hazardous nature of this chemical, it is imperative to contact your state's Pesticide or Environmental Control Agency, or the Hazardous Waste representative at the nearest EPA Regional Office for specific guidance on disposal. These agencies will provide instructions tailored to your location and the specific nature of the waste.
- Approved Disposal Methods:
  - Wastes resulting from the use of this product should be disposed of in a landfill approved for pesticide disposal or at an approved waste disposal facility.
  - Alternatively, the material can be taken to a licensed chemical destruction plant or disposed of by controlled incineration with flue gas scrubbing.
  - Crucially, do not discharge **halosulfuron-methyl** into sewer systems, surface water, or ground water systems.
- Container Disposal:
  - **Halosulfuron-methyl** containers are non-refillable and should not be reused.

- Triple rinse the empty container with water. To do this, fill the container approximately one-quarter full with water, replace and tighten closures, and shake for 10 seconds. Drain the rinsate into application equipment or a mix tank for later disposal. Repeat this procedure two more times.
- The triple-rinsed container can then be offered for recycling, reconditioning, or disposed of in a sanitary landfill, or by other procedures approved by state and local authorities.

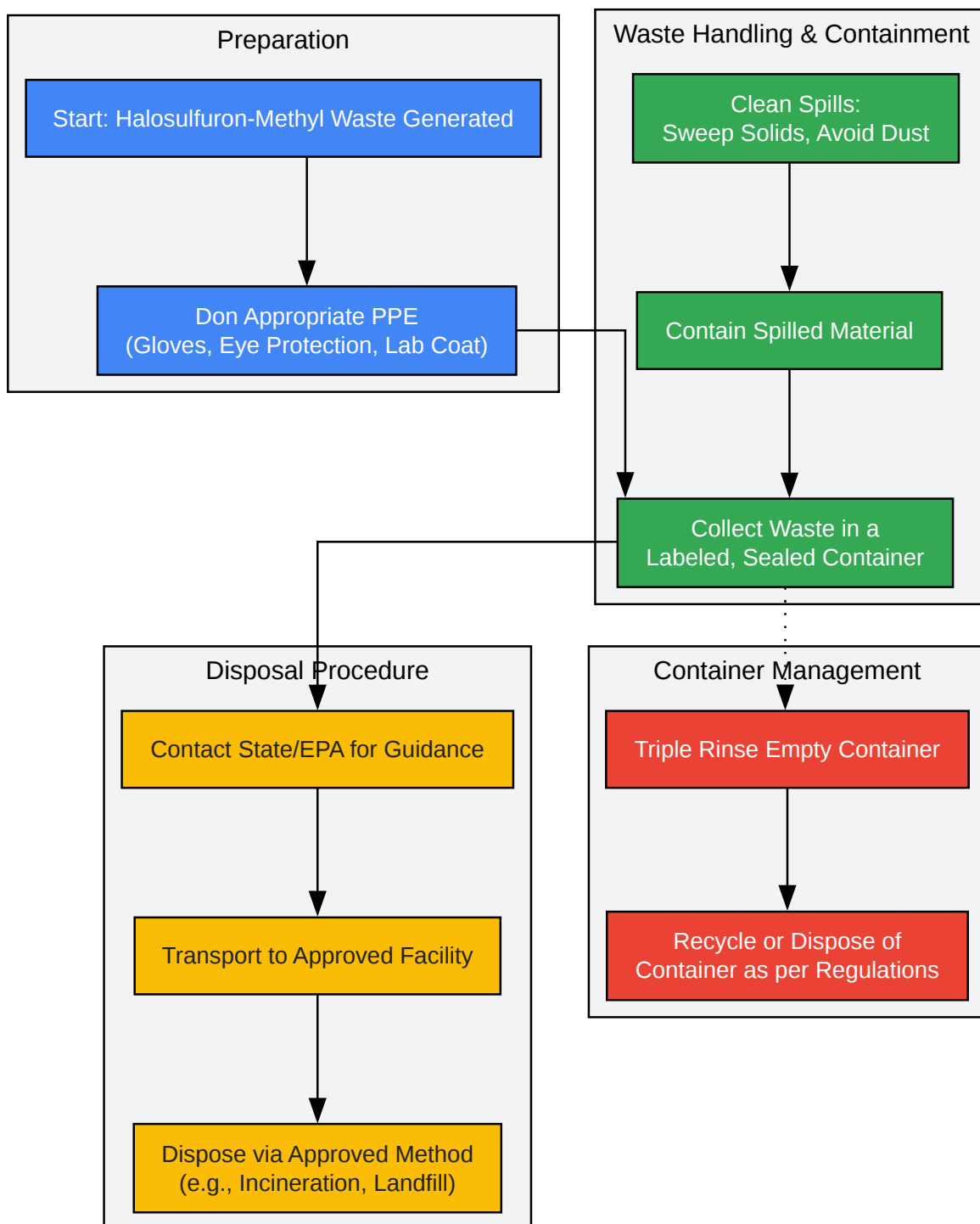
## Quantitative Data on Halosulfuron-Methyl Disposal

While specific quantitative limits for disposal are determined by local and federal regulations, the following table summarizes key physical and toxicological data relevant to its handling and environmental impact.

Parameter	Value	Source
Acute Oral Toxicity (LD50, rat)	>1,287 mg/kg	
Acute Dermal Toxicity (LD50, rabbit)	>5,000 mg/kg	
Aquatic Toxicity (Rainbow Trout, 96-hour LC50)	> 118 mg/L	
Aquatic Toxicity (Daphnia, 48-hour EC50)	> 107 mg/L	
Aquatic Toxicity (Green Algae, 5-day EC50)	0.0053 mg/L	
Water Solubility (pH 7, 20°C)	1.65 g/L	
UN Number	3077	
Hazard Class	9 (Miscellaneous hazardous materials)	

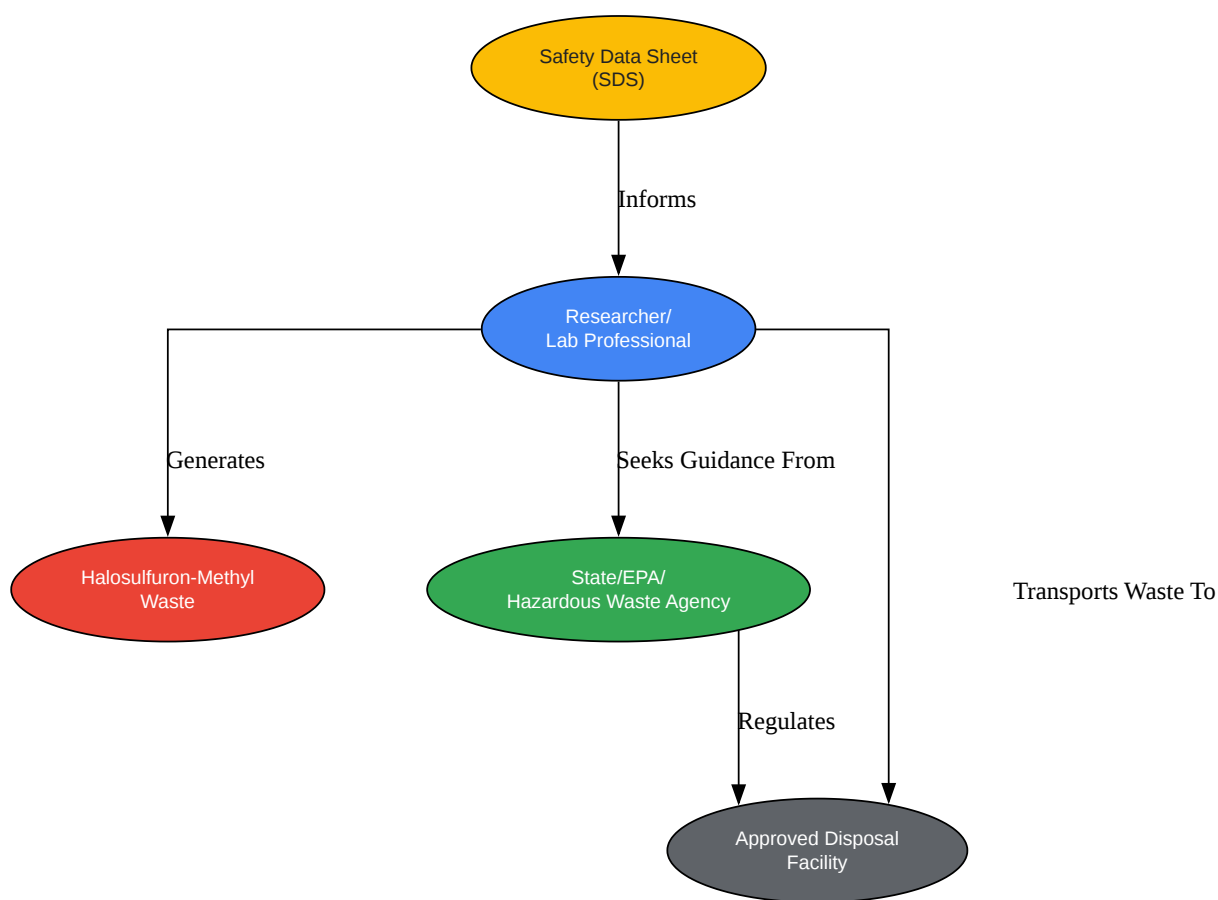
## Experimental Workflow and Logical Relationships

The following diagrams illustrate the procedural workflow for the proper disposal of **halosulfuron-methyl**, from initial handling to final disposal, and the logical relationship between the key entities involved in ensuring safe disposal.



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Caption: Workflow for **Halosulfuron-Methyl** Waste Disposal.



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## References

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